

The Pyrazole Carbohydrazide Scaffold: A Technical Guide to Discovery, Synthesis, and Application

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Compound of Interest

Compound Name: *1-ethyl-1H-pyrazole-5-carbohydrazide*

CAS No.: *1001755-76-5*

Cat. No.: *B1277287*

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Executive Summary

The pyrazole carbohydrazide motif represents a privileged structure in medicinal and agrochemical discovery. Merging the pharmacokinetically stable pyrazole ring with the hydrogen-bond-rich carbohydrazide linker (

or

), this scaffold has evolved from a simple chemical curiosity into a critical tool for targeting G-protein coupled receptors (GPCRs), kinases, and insect growth regulators. This guide analyzes the historical progression of this moiety, its synthetic pathways, and its mechanistic versatility.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Historical Genesis: From Knorr to Functionalized Linkers

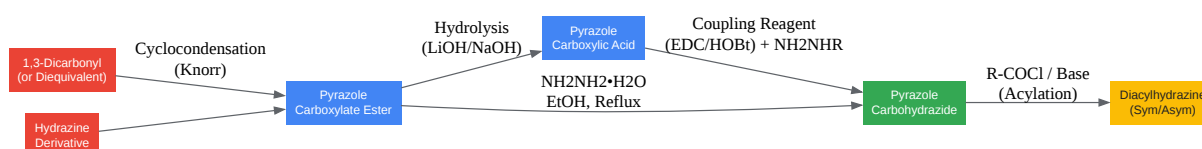
The history of pyrazole carbohydrazides is bipartite: it begins with the fundamental synthesis of the pyrazole ring and evolves through the strategic "linker chemistry" of the mid-20th century.

- 1883 (The Foundation): Ludwig Knorr discovers the reaction between hydrazines and -dicarbonyls, yielding the first pyrazole (Antipyrine). This established the heterocyclic core.^[4]
- 1950s-1970s (The Linker Era): Medicinal chemists began exploring hydrazine derivatives (hydrazides) as anti-tubercular agents (inspired by Isoniazid). Researchers found that attaching these hydrazide tails to pyrazole cores created "hybrid" molecules that retained the stability of the pyrazole while gaining the metal-chelating and H-bonding capacity of the hydrazide.
- 1990s-Present (Targeted Discovery): The discovery of the cannabinoid receptor 1 (CB1) antagonist Rimonabant (a pyrazole carboxamide) triggered a massive wave of bioisosteric replacements. The carbohydrazide emerged as a key bioisostere, offering distinct solubility profiles and novel hydrogen-bonding vectors for active site engagement.

Synthetic Architectures and Protocols

The synthesis of pyrazole carbohydrazides generally proceeds via two primary vectors: Nucleophilic Acyl Substitution (Hydrazinolysis) or Direct Amide Coupling.

Core Synthetic Pathways (DOT Visualization)



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Figure 1: Divergent synthetic pathways accessing mono- and di-substituted pyrazole carbohydrazides.

Validated Protocol: Synthesis of 1,3-Diphenyl-1H-pyrazole-4-carbohydrazide

Context: This protocol utilizes the "Ester Hydrazinolysis" route, preferred for its operational simplicity and high atom economy.

Reagents:

- Ethyl 1,3-diphenyl-1H-pyrazole-4-carboxylate (1.0 eq)
- Hydrazine hydrate (80% or 99%, 5.0 eq)
- Ethanol (Absolute, solvent volume: 10 mL/g of substrate)

Step-by-Step Methodology:

- **Dissolution:** Charge a round-bottom flask with Ethyl 1,3-diphenyl-1H-pyrazole-4-carboxylate and absolute ethanol. Stir until a homogeneous suspension or solution is achieved.
- **Nucleophilic Attack:** Add Hydrazine hydrate dropwise at room temperature. Note: Excess hydrazine drives the equilibrium forward and prevents dimer formation.
- **Reflux:** Heat the reaction mixture to reflux () for 4–6 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM). The ester spot () should disappear, replaced by a lower migrating hydrazide spot ().
- **Precipitation:** Cool the mixture to room temperature, then to . The carbohydrazide product typically precipitates as a white crystalline solid.
- **Isolation:** Filter the solid under vacuum. Wash the cake with cold ethanol () and diethyl ether () to remove unreacted hydrazine.

- Purification: Recrystallize from Ethanol/DMF if necessary.

Self-Validation Check:

- IR Spectroscopy: Look for the disappearance of the ester carbonyl () and appearance of the hydrazide doublet (,).

Medicinal Chemistry: Structure-Activity Relationships (SAR)

The "discovery" phase in modern contexts focuses on the carbohydrazide as a scaffold for kinase inhibition and antimicrobial activity.

Key Biological Targets

- Anticancer (Kinase Inhibition): The carbohydrazide linker mimics the hinge-binding motif of ATP, allowing the pyrazole to orient hydrophobic substituents into the kinase back pocket.
- CB1 Receptor Antagonism: Derivatives of Rimonabant where the amide is replaced by a carbohydrazide often show improved water solubility while maintaining affinity.
- Antimicrobial/Antitubercular: The hydrazide moiety is critical for inhibiting enoyl-ACP reductase (InhA) in *M. tuberculosis*.

Comparative Activity Data (Representative)

Table 1: Influence of Carbohydrazide Substitution on Biological Potency

Compound Class	R-Group (Pyrazole N1)	Linker Type	Target/Organism	Activity (/ MIC)	Ref
Anticancer	4-Chlorophenyl	-CONHNH-	EGFR Kinase		[1, 2]
Anticancer	Phenyl	-CONH- (Amide)	EGFR Kinase		[1]
Antitubercular	2,4-Difluorophenyl	-CONHNH-	M. tuberculosis		[3]
Insecticidal	3-Chloropyridin-2-yl	-CONHN(tBu)CO-	H. armigera		[4]

Analysis: The data indicates that the carbohydrazide linker often confers superior potency compared to the simple amide (Row 1 vs Row 2), likely due to the additional hydrogen bond donor (

) facilitating tighter receptor binding.

Agrochemical Application: The Diacylhydrazine Connection

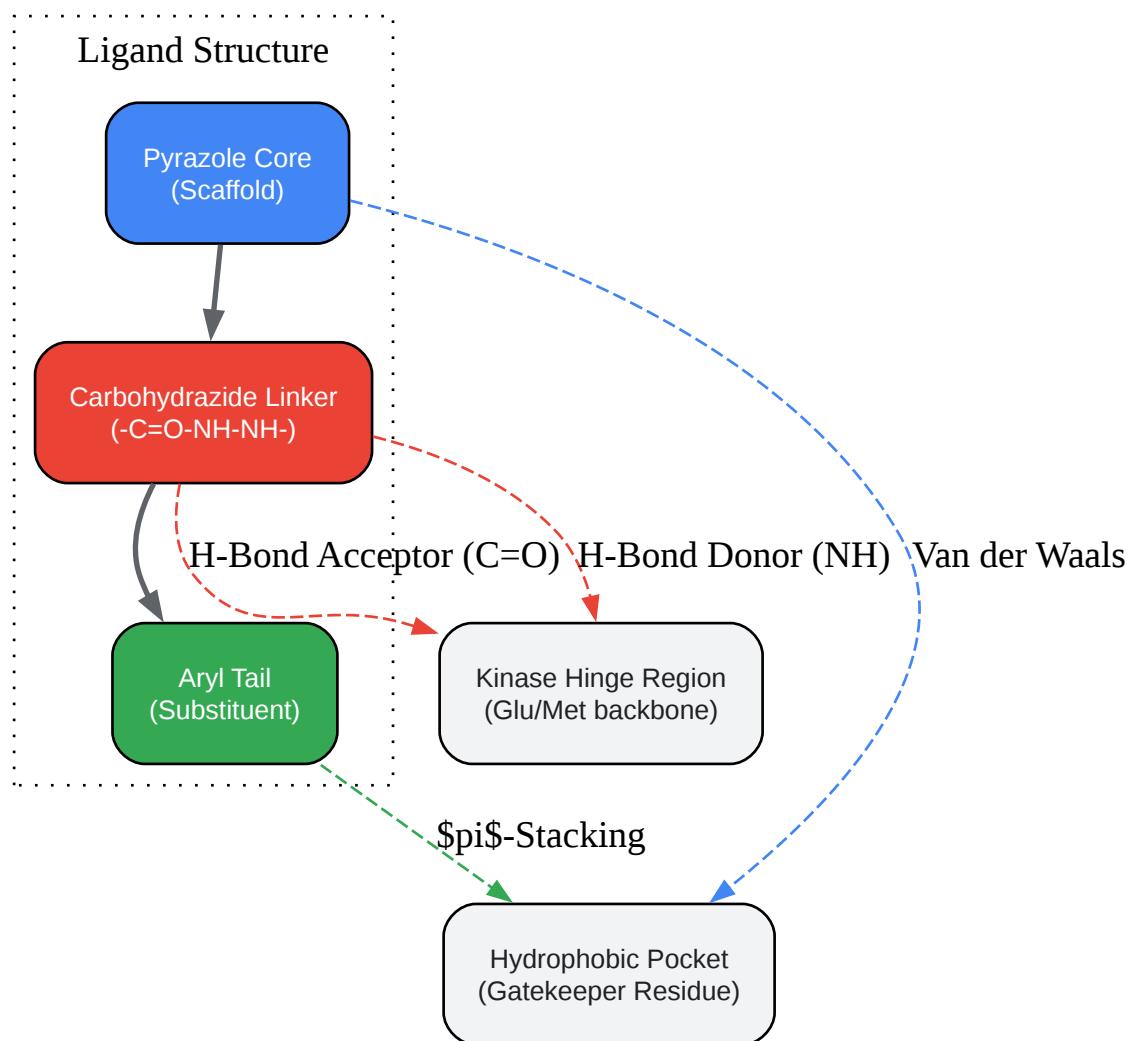
While often overshadowed by pharma, the discovery of non-steroidal ecdysone agonists (insect growth regulators) relies heavily on the carbohydrazide architecture.

- Mechanism: These compounds bind to the ecdysone receptor (EcR) in insects, triggering premature molting.
- Structural Evolution: The classic tebufenozide scaffold (a dibenzoylhydrazine) has been modified by replacing one phenyl ring with a pyrazole.
- Advantage: The pyrazole-containing diacylhydrazines (e.g., derivatives of 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole) exhibit higher selectivity for Lepidopteran pests and

improved metabolic stability compared to their homocyclic counterparts.

Mechanistic Insight: Binding Mode Visualization

The following diagram illustrates the hypothetical binding mode of a pyrazole carbohydrazide within a generic Kinase ATP-binding pocket, highlighting the "linker" function.



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Figure 2: Pharmacophore mapping of pyrazole carbohydrazides in a kinase active site.

Future Outlook

The trajectory of pyrazole carbohydrazides is shifting toward Molecular Glues and PROTACs (Proteolysis Targeting Chimeras). The carbohydrazide nitrogen offers a chemically distinct handle for attaching E3 ligase recruiters without disrupting the primary binding affinity of the pyrazole core. Furthermore, "diacylhydrazine" insecticides containing pyrazoles are being optimized to overcome resistance in Diamondback moths (*Plutella xylostella*).

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